

Application Note: Quantification of (+)-Norgestrel in Human Plasma using UFLC-MS/MS

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Compound of Interest

Compound Name: (+)-Norgestrel

Cat. No.: B1679924

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Introduction

(+)-Norgestrel, the biologically active component of norgestrel, is a synthetic progestin widely used in oral contraceptives. Accurate and sensitive quantification of **(+)-norgestrel** in human plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. This application note details a robust and sensitive Ultra-Fast Liquid Chromatography-Tandem Mass Spectrometry (UFLC-MS/MS) method for the determination of **(+)-norgestrel** in human plasma. The described protocol utilizes a straightforward liquid-liquid extraction (LLE) procedure for sample preparation and offers high throughput with a short run time.

Experimental Protocols

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

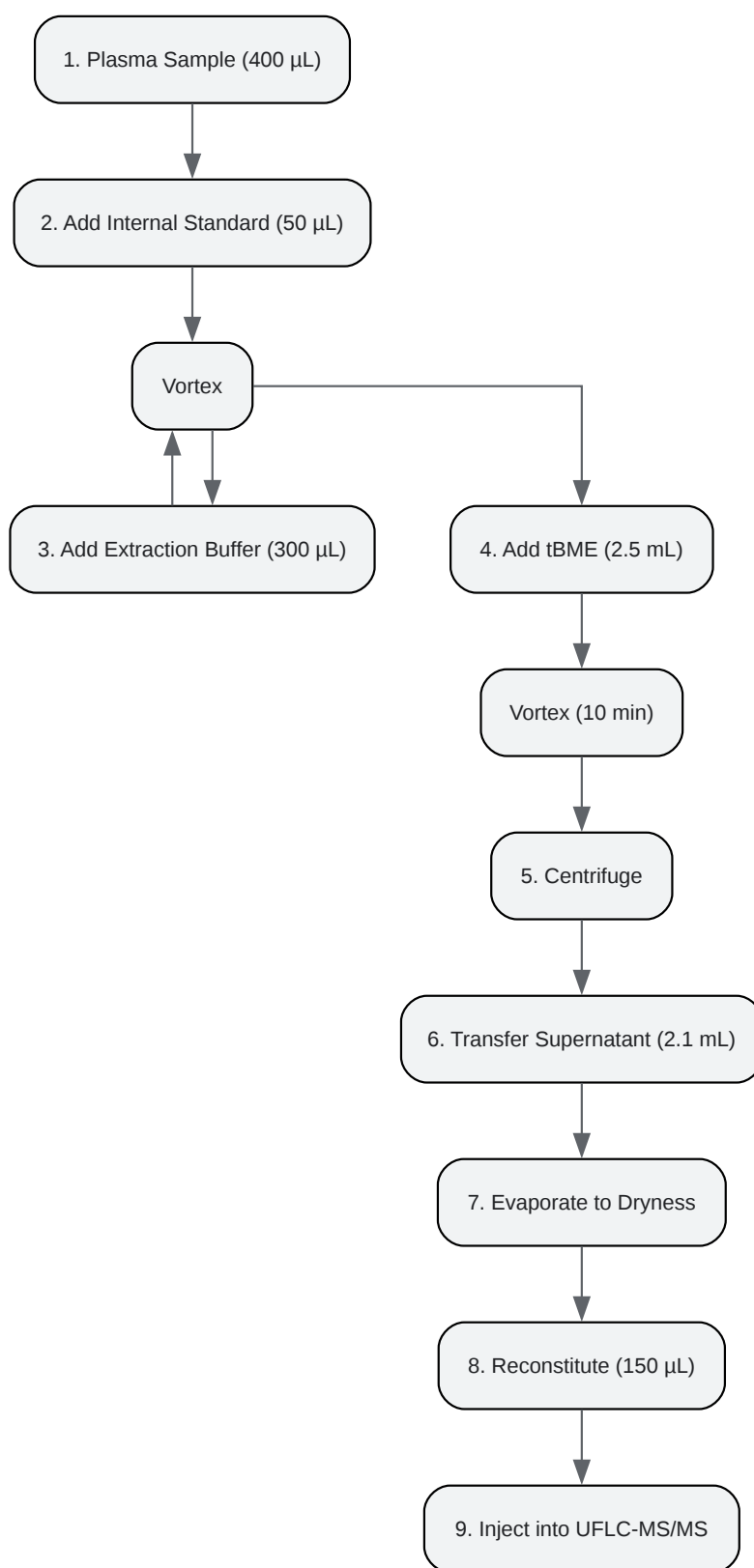
This protocol describes the extraction of **(+)-Norgestrel** and the internal standard (IS), levonorgestrel-d6, from human plasma.^{[1][2][3]}

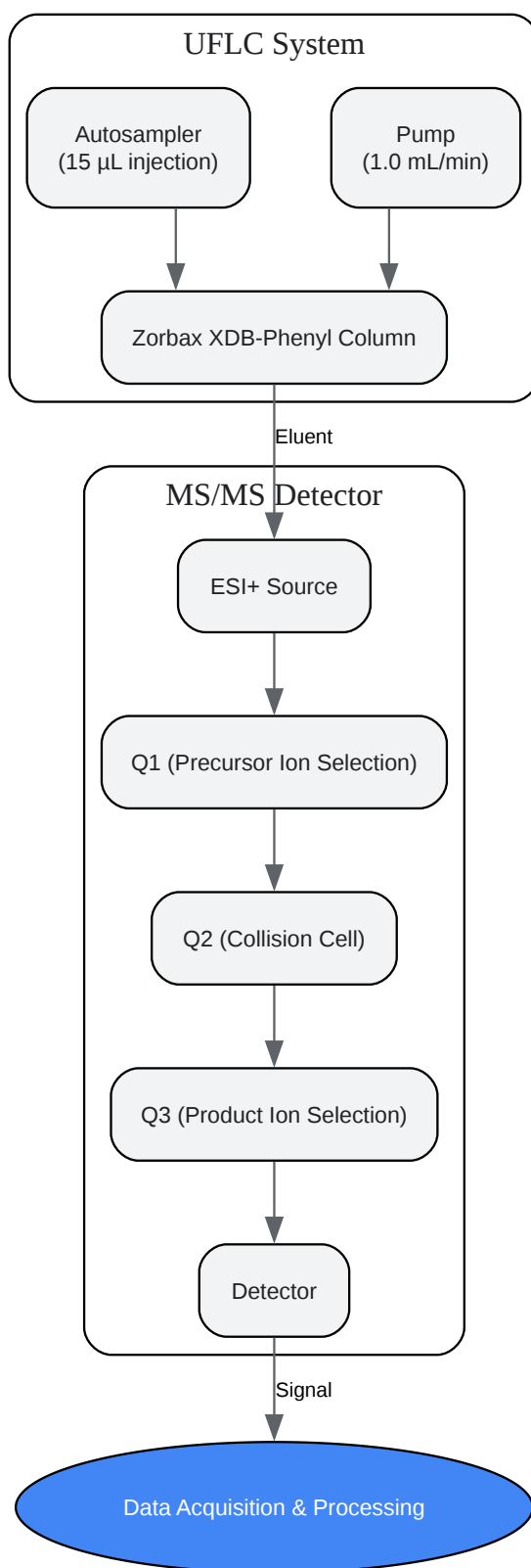
- Materials:
 - Human plasma (collected in K2EDTA or K3EDTA tubes)^[1]
 - **(+)-Norgestrel** reference standard
 - Levonorgestrel-d6 (Internal Standard, IS)

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium acetate
- Tertiary butyl methyl ether (tBME)
- Extraction buffer (pH 10.0, adjusted with ammonia)[1]
- Reconstitution solution (Methanol-Acetonitrile-Ammonium Acetate (2 mM) (40:40:20, v/v/v))[1]
- Polypropylene tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Procedure:
 - Thaw frozen plasma samples at room temperature and vortex to ensure homogeneity.[4]
 - Pipette 400 µL of plasma into a polypropylene tube.
 - Add 50 µL of the internal standard working solution (levonorgestrel-d6) and vortex for 5 seconds.[1]
 - Add 300 µL of extraction buffer and vortex for 60 seconds.[1]
 - Add 2.5 mL of tBME and vortex for 10 minutes, with brief interruptions every minute.[1][4]
 - Centrifuge the samples to separate the organic and aqueous layers.
 - Transfer approximately 2.1 mL of the upper organic layer (supernatant) to a clean tube.[1][4]

- Evaporate the supernatant to dryness under a stream of nitrogen at $40 \pm 5^{\circ}\text{C}$.[\[1\]](#)[\[4\]](#)
- Reconstitute the dried residue with 150 μL of reconstitution solution and vortex for 1 minute.[\[4\]](#)
- Transfer the reconstituted sample to an autosampler vial for UFLC-MS/MS analysis.

Workflow for Sample Preparation





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